

MitoTracker Green FM: Application Notes and Protocols for Time-Lapse Microscopy

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *mitoTracker Green FM*

Cat. No.: *B15552189*

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Introduction

MitoTracker Green FM is a fluorescent probe that enables the visualization of mitochondria in live cells. This cell-permeant dye accumulates in mitochondria and covalently binds to mitochondrial proteins through a mildly thiol-reactive chloromethyl group.^{[1][2]} Its fluorescence is largely independent of mitochondrial membrane potential, making it a valuable tool for assessing mitochondrial mass and morphology during time-lapse microscopy.^{[3][4]}

MitoTracker Green FM is characterized by its bright green fluorescence, high photostability, and low phototoxicity, which are critical for long-term imaging studies.^{[3][5]}

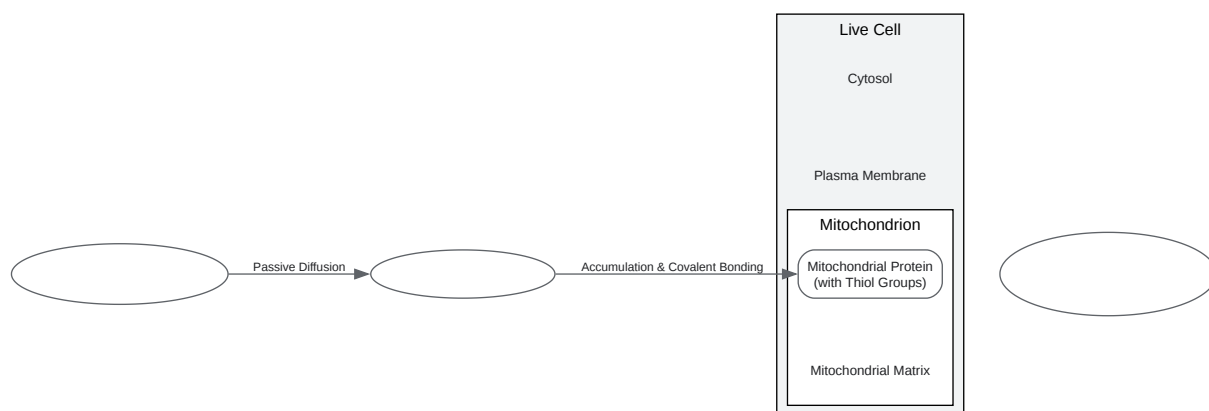
Properties and Specifications

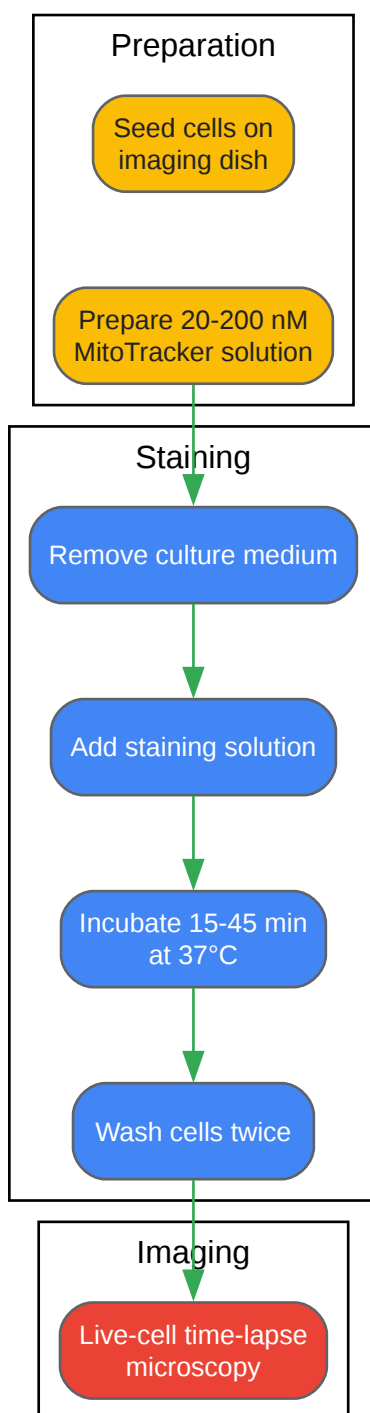
A summary of the key properties of **MitoTracker Green FM** is provided below, offering a quick reference for experimental setup.

Property	Value	Reference(s)
Excitation Maximum	490 nm	[2] [6] [7]
Emission Maximum	516 nm	[2] [6] [7]
Molecular Weight	671.88 g/mol	[2]
Form	Lyophilized solid	[2] [8]
Solubility	DMSO	[2] [9]
Fixability	Not recommended; signal is not well-retained after aldehyde fixation. [2] [7] [10]	

Staining Mechanism

MitoTracker Green FM passively diffuses across the plasma membrane of a live cell. Once inside, it accumulates in the mitochondria and covalently binds to free thiol groups of cysteine residues on mitochondrial proteins. This covalent linkage ensures that the dye is well-retained within the mitochondria during time-lapse imaging.





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References

- 1. MitoTracker Green FM staining and quantification [bio-protocol.org]
- 2. media.cellsignal.com [media.cellsignal.com]
- 3. Probes for Mitochondria—Section 12.2 | Thermo Fisher Scientific - US [thermofisher.com]
- 4. Flow Cytometry-Based Assessment of Mitophagy Using MitoTracker - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Photobleaching and phototoxicity of mitochondria in live cell fluorescent super-resolution microscopy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Spectrum [MitoTracker Green FM] | AAT Bioquest [aatbio.com]
- 7. abmole.com [abmole.com]
- 8. MitoTracker® Green FM (#9074) Datasheet With Images | Cell Signaling Technology [cellsignal.com]
- 9. emulatebio.com [emulatebio.com]
- 10. abpbio.com [abpbio.com]
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